

Application Notes & Protocols: Strategic Synthesis Utilizing 3-Amino-2-ethoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Amino-2-ethoxybenzoic acid

Cat. No.: B7978510

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Foreword: The Strategic Importance of 3-Amino-2-ethoxybenzoic Acid

3-Amino-2-ethoxybenzoic acid is a trifunctional aromatic building block of significant interest to the pharmaceutical and materials science sectors. Its unique substitution pattern—featuring a carboxylic acid, an amine, and an ethoxy group on a benzene ring—offers a versatile platform for constructing complex molecular architectures. The spatial and electronic relationship of these functional groups allows for a range of selective chemical transformations, making it a valuable precursor for novel therapeutic agents and functional materials.^[1]

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the experimental considerations for reactions involving **3-Amino-2-ethoxybenzoic acid**. We will delve into the causality behind experimental choices, provide robust, self-validating protocols for key transformations, and ground our discussion in authoritative references.

Compound Profile and Safety Mandates

Before commencing any experimental work, a thorough understanding of the reactant's properties and safety requirements is paramount.

Physicochemical Data

The properties of **3-Amino-2-ethoxybenzoic acid** dictate its handling, storage, and reactivity. While specific experimental data for this exact compound is sparse, we can infer its characteristics from closely related analogs like 3-Amino-2-methoxybenzoic acid and 2-Ethoxybenzoic acid.^{[2][3]}

Property	Value (Inferred/Reported)	Rationale & Significance
Molecular Formula	C9H11NO3	Defines the elemental composition and molecular weight.
Molecular Weight	181.19 g/mol	Crucial for stoichiometric calculations in reaction setups.
Appearance	White to off-white or pale yellow solid. ^[2]	A visual check for purity; significant deviation may indicate contamination.
Melting Point	~98-102 °C (based on methoxy analog) ^[3]	A key indicator of purity. A broad melting range suggests impurities.
Solubility	Soluble in ethanol, methanol, DMSO; slightly soluble in hot water. ^{[2][4]}	Dictates the choice of reaction solvents and purification methods.
pKa	~4.2 (estimated for carboxylic acid)	Influences the reactivity of the carboxylate and the protonation state of the amine.

Safety & Handling

As with any laboratory chemical, appropriate safety measures are non-negotiable. The safety profile for **3-Amino-2-ethoxybenzoic acid** can be extrapolated from safety data sheets (SDS)

of structurally similar compounds, such as 3-amino-2-methylbenzoic acid and 2-ethoxybenzoic acid.^{[5][6][7]}

- Hazard Identification: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[6][7][8]}
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat. Use in a well-ventilated area or a chemical fume hood.^{[5][6]}
- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly after handling.^{[5][6]}
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.^[5] Keep away from strong oxidizing agents.
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, seek medical attention.^{[5][8]}
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.^[5]
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.^[5]

Core Synthetic Applications: Amide Coupling & Heterocyclic Cyclization

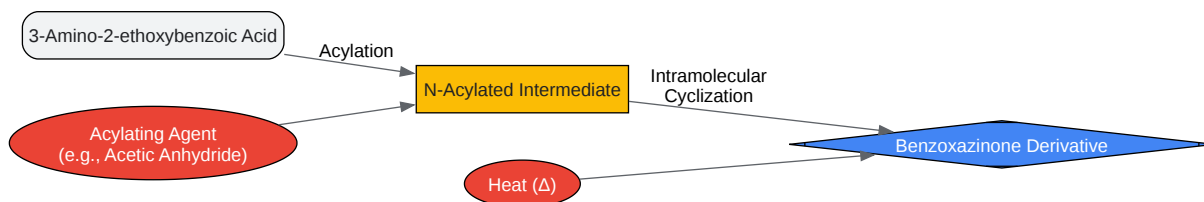
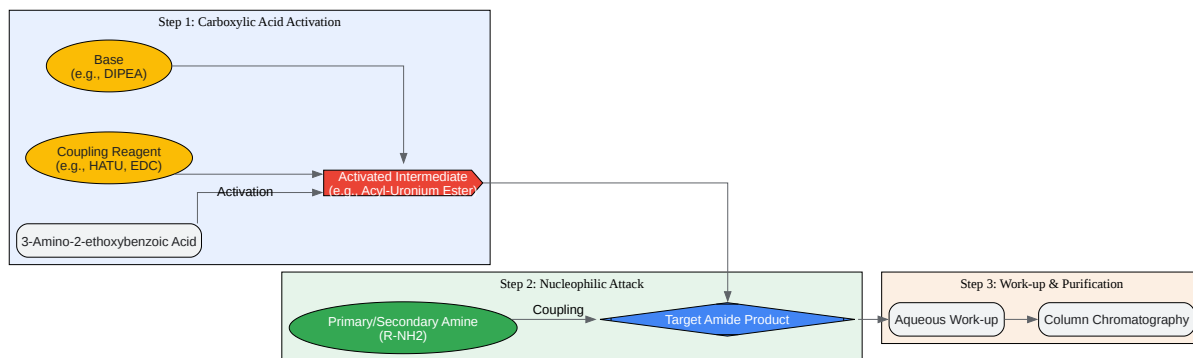
The dual functionality of the amino and carboxylic acid groups makes **3-Amino-2-ethoxybenzoic acid** an ideal substrate for two of the most fundamental transformations in medicinal chemistry: amide bond formation and cyclization.

Amide Bond Formation: The Cornerstone of Peptide and Drug Synthesis

The formation of an amide bond by coupling the carboxylic acid of one molecule with the amine of another is one of the most frequently used reactions in drug discovery.^{[9][10]} For **3-Amino-**

2-ethoxybenzoic acid, either the amine or the carboxylic acid can participate, requiring strategic use of protecting groups if self-polymerization is to be avoided. Here, we focus on the reaction of its carboxylic acid moiety.

The process requires the activation of the carboxylic acid to make it more susceptible to nucleophilic attack by an amine.^{[10][11]} This is typically achieved using a coupling reagent.



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